

# A Head-to-Head Battle of Photostabilizers: Chimassorb 119 vs. Tinuvin 770

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## Compound of Interest

Compound Name: *Chimassorb 119*

Cat. No.: *B141851*

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In the realm of polymer science, the longevity and durability of materials are paramount. Photodegradation, a process initiated by exposure to light, particularly UV radiation, can lead to a cascade of undesirable effects, including discoloration, loss of gloss, and a decline in mechanical integrity. To counteract these detrimental effects, hindered amine light stabilizers (HALS) are incorporated into polymeric materials. This guide provides a detailed performance comparison of two widely used HALS: **Chimassorb 119** and Tinuvin 770, offering researchers, scientists, and drug development professionals a comprehensive overview to inform their material selection.

## At a Glance: Key Differences and Chemical Structures

**Chimassorb 119** and Tinuvin 770 are both hindered amine light stabilizers, yet they differ significantly in their molecular weight, a key factor that dictates their performance characteristics. **Chimassorb 119** is a high molecular weight HALS, which generally translates to lower volatility and reduced migration out of the polymer matrix, suggesting excellent long-term thermal and light stability. In contrast, Tinuvin 770 is a low molecular weight HALS, known for its high mobility within the polymer, which can provide excellent surface protection and light stability, particularly in thick cross-sections.

| Feature          | Chimassorb 119   | Tinuvin 770                                   |
|------------------|--|---|
| Chemical Name    | N,N''-[1,2-ethanediylbis[[[4,6-bis[butyl(1,2,2,6,6-pentamethyl-4-piperidiny]amino]-1,3,5-triazine-2-yl]imino]-3,1-propanediyl]]bis[N',N''-dibutyl-N',N''-bis(1,2,2,6,6-pentamethyl-4-piperidiny]-1,3,5-triazine-2,4,6-triamine | Bis(2,2,6,6-tetramethyl-4-piperidyl) sebacate |
| CAS Number       | 106990-43-6  | 52829-07-9                                    |
| Molecular Weight | 2285.61 g/mol  | 480.7 g/mol                                   |
| Physical Form    | Slightly yellow granules   | White to cream crystalline granules           |
| Melting Point    | 115 - 150 °C   | 81 - 85 °C                                    |

## Performance Insights: A Tale of Two Molecular Weights

While direct, publicly available experimental data comparing **Chimassorb 119** and Tinuvin 770 under identical conditions is limited, their performance can be inferred from their classification as high and low molecular weight HALS, respectively.

### Chimassorb 119 (High Molecular Weight HALS):

- **Long-Term Stability:** Due to its high molecular weight, **Chimassorb 119** exhibits low volatility and migration, ensuring it remains within the polymer matrix for extended periods. This leads to superior long-term thermal and photostabilization.[\[1\]](#)
- **Reduced Interaction:** Its structure is designed to minimize interactions with other additives and acidic components in the environment, reducing the likelihood of discoloration.

- Bulk Protection: Provides excellent protection throughout the bulk of the polymer.[2]

Tinuvin 770 (Low Molecular Weight HALS):

- Surface Protection: Its higher mobility allows it to concentrate on the surface of the polymer, offering excellent protection against surface degradation phenomena like loss of gloss and chalking.
- Thick Section Efficacy: Particularly effective in stabilizing thick polymer sections.
- Potential for Migration: The lower molecular weight can lead to higher volatility and a greater tendency to migrate out of the polymer, especially at elevated temperatures, which may impact long-term performance.

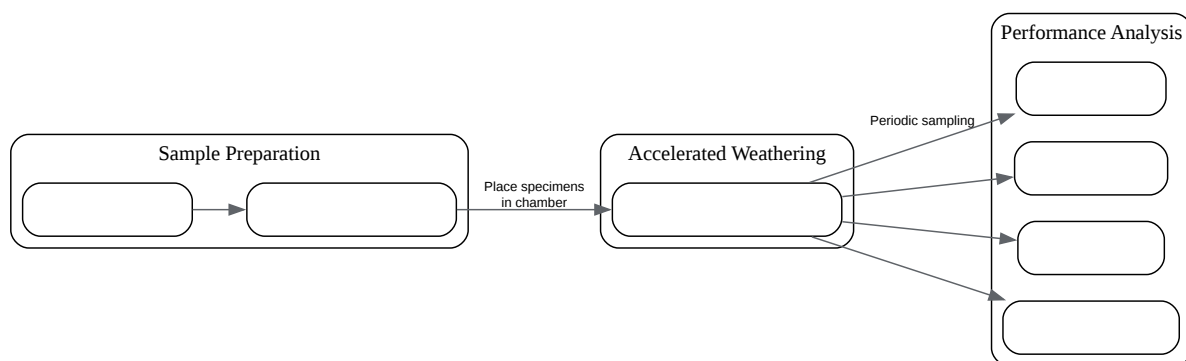
## Experimental Protocols for Performance Evaluation

To rigorously assess the performance of HALS like **Chimassorb 119** and Tinuvin 770, a series of standardized experimental protocols are employed. These tests simulate real-world degradation conditions and quantify the extent of stabilization.

### Accelerated Weathering

This is a fundamental test to evaluate the photostabilizing efficacy of HALS.

- Standard: ASTM D2565 (Xenon-Arc), ASTM D4329 (Fluorescent UV), ISO 4892-2 (Xenon-Arc).
- Methodology: Polymer samples containing the HALS are exposed to intense UV radiation, elevated temperatures, and moisture cycles in a controlled chamber to accelerate the aging process. The exposure cycles are designed to mimic different environmental conditions.
- Performance Metrics: The degradation of the samples is monitored over time by measuring changes in color, gloss, and mechanical properties.



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*Accelerated weathering experimental workflow.*

## Evaluation of Physical and Chemical Properties

### 1. Color Stability:

- Standard: CIE Lab\* color space measurement.
- Methodology: A spectrophotometer or colorimeter is used to measure the L\* (lightness), a\* (red-green), and b\* (yellow-blue) values of the polymer samples before and after weathering. The total color change ( $\Delta E^*$ ) is calculated to quantify discoloration.[3][4][5]

### 2. Gloss Retention:

- Standard: ASTM D523.[6][7][8][9][10]
- Methodology: A gloss meter measures the specular gloss of the sample surface at a specific angle (typically 20°, 60°, or 85°). The percentage of gloss retained after weathering is a key indicator of surface degradation.[6][8][9][10]

### 3. Mechanical Properties:

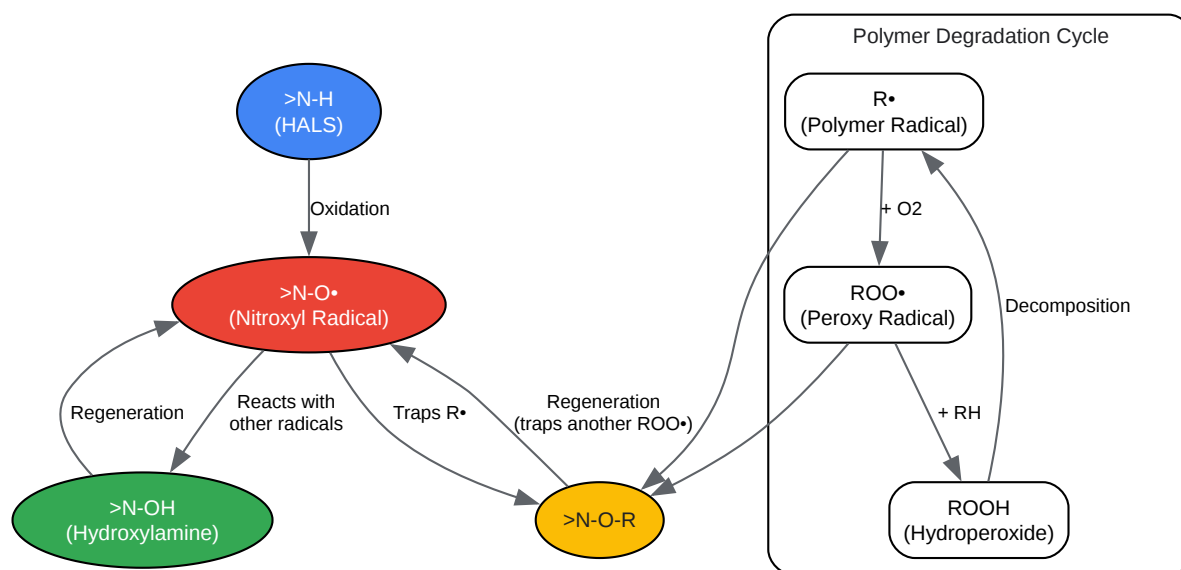
- Standard: ASTM D638 (Tensile Properties).[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)
- Methodology: Tensile strength, elongation at break, and tensile modulus of the polymer samples are measured before and after weathering using a universal testing machine. The retention of these properties indicates the stabilizer's effectiveness in preventing bulk degradation.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

#### 4. Chemical Degradation (Carbonyl Index):

- Methodology: Fourier Transform Infrared (FTIR) spectroscopy is used to monitor the formation of carbonyl groups (C=O), which are a primary indicator of polymer oxidation. The carbonyl index is calculated as the ratio of the absorbance of the carbonyl peak to a reference peak that does not change during degradation.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

## Mechanism of Action: The Denisov Cycle

Hindered amine light stabilizers do not absorb UV radiation. Instead, they function as radical scavengers, interrupting the auto-oxidation cycle of polymer degradation. This mechanism, known as the Denisov cycle, involves the HALS being converted to a stable nitroxyl radical, which then traps the highly reactive free radicals that would otherwise lead to polymer chain scission and degradation. A key advantage of this mechanism is that the HALS is regenerated, allowing a single molecule to participate in the stabilization process multiple times.



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*Simplified Denisov cycle for HALS stabilization.*

## Conclusion

The choice between **Chimassorb 119** and Tinuvin 770 hinges on the specific requirements of the application. For applications demanding long-term durability, thermal stability, and minimal additive migration, the high molecular weight **Chimassorb 119** is likely the superior choice. Conversely, for applications where excellent surface protection and performance in thick sections are critical, the low molecular weight Tinuvin 770 may be more suitable.

It is imperative for researchers and developers to conduct their own experimental evaluations using the protocols outlined in this guide to determine the optimal HALS for their specific polymer system and end-use conditions. The interplay between the polymer matrix, other additives, and the service environment will ultimately dictate the real-world performance of these stabilizers. service environment will ultimately dictate the real-world performance of these stabilizers.

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- To cite this document: BenchChem. [A Head-to-Head Battle of Photostabilizers: Chimassorb 119 vs. Tinuvin 770]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b141851#performance-comparison-of-chimassorb-119-vs-tinuvin-770]

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